

An In-depth Technical Guide to the Safety of p-Xylene-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Xylene-d10*

Cat. No.: B166488

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **p-Xylene-d10**, a deuterated analog of p-xylene commonly utilized as an internal standard in the analysis of volatile organic compounds. The following sections detail the hazardous properties, handling procedures, and emergency protocols associated with this compound, compiled from various safety data sheets (SDS).

Section 1: Chemical Identification and Physical Properties

p-Xylene-d10, also known as 1,4-Dimethylbenzene-d10, is a flammable liquid and vapor. It is essential to understand its physical and chemical properties to ensure safe handling and storage.

Property	Value	References
Chemical Formula	C ₆ D ₄ (CD ₃) ₂	[1][2]
Molecular Weight	116.23 g/mol	[2][3][4]
CAS Number	41051-88-1	[1][3][5]
Appearance	Liquid	[1][3]
Boiling Point	135 °C (lit.)	[1][6]
Melting Point	13 °C (lit.)	[1]
Flash Point	25.0 °C (77.0 °F) - closed cup	[1]
Density	0.948 g/mL at 25 °C (lit.)	[1][6]
Refractive Index	n _{20/D} 1.492 (lit.)	[1][6]
Explosion Limits	0.34 - 6.3 % (lit.)	[1]
Solubility	Insoluble in water.	[6]

Section 2: Hazard Identification and Classification

p-Xylene-d10 is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.[4]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin.[4][7]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.[4][7]
Skin corrosion/irritation	2	H315: Causes skin irritation.[4][7]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation.[5][7]
Aspiration hazard	1	H304: May be fatal if swallowed and enters airways.[1]
Specific target organ toxicity - single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][7]
Hazardous to the aquatic environment, chronic hazard	3	H412: Harmful to aquatic life with long lasting effects.[1]

Signal Word: Danger[1][2]

Section 3: Toxicological Data

The toxicological effects of **p-Xylene-d10** are primarily based on data from its non-deuterated counterpart, p-xylene.

Toxicity Metric	Value	Species	Exposure Route	Notes
LD50	5,000 mg/kg	Rat	Oral	[3]
LC50	4550 ppm (4 h)	Rat	Inhalation	Effects observed include chronic pulmonary edema, and other changes in the liver and blood cell count. [3]

Section 4: Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **p-Xylene-d10**.

Handling:

- Avoid contact with skin and eyes.[3][8]
- Avoid inhalation of vapor or mist.[3][8]
- Keep away from sources of ignition - No smoking.[3][7]
- Take measures to prevent the build-up of electrostatic charge.[3][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Use only non-sparking tools.[5]
- Handle in accordance with good industrial hygiene and safety practice.[3][8]
- Wash hands before breaks and at the end of the workday.[3][8]

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep the container tightly closed.[7]
- Protect from sunlight.[7]
- Ground and bond containers and receiving equipment.[7]
- Store at room temperature away from light and moisture.[2][8]

Section 5: Emergency Procedures and First Aid

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures:

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance. [3]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3][7]
- In Case of Eye Contact: Flush eyes with water as a precaution. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do NOT use a water jet.[3]
- Specific Hazards: Vapors are heavier than air and may spread along floors, forming explosive mixtures with air.[7] Hazardous combustion products include carbon oxides.[3]

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[3]

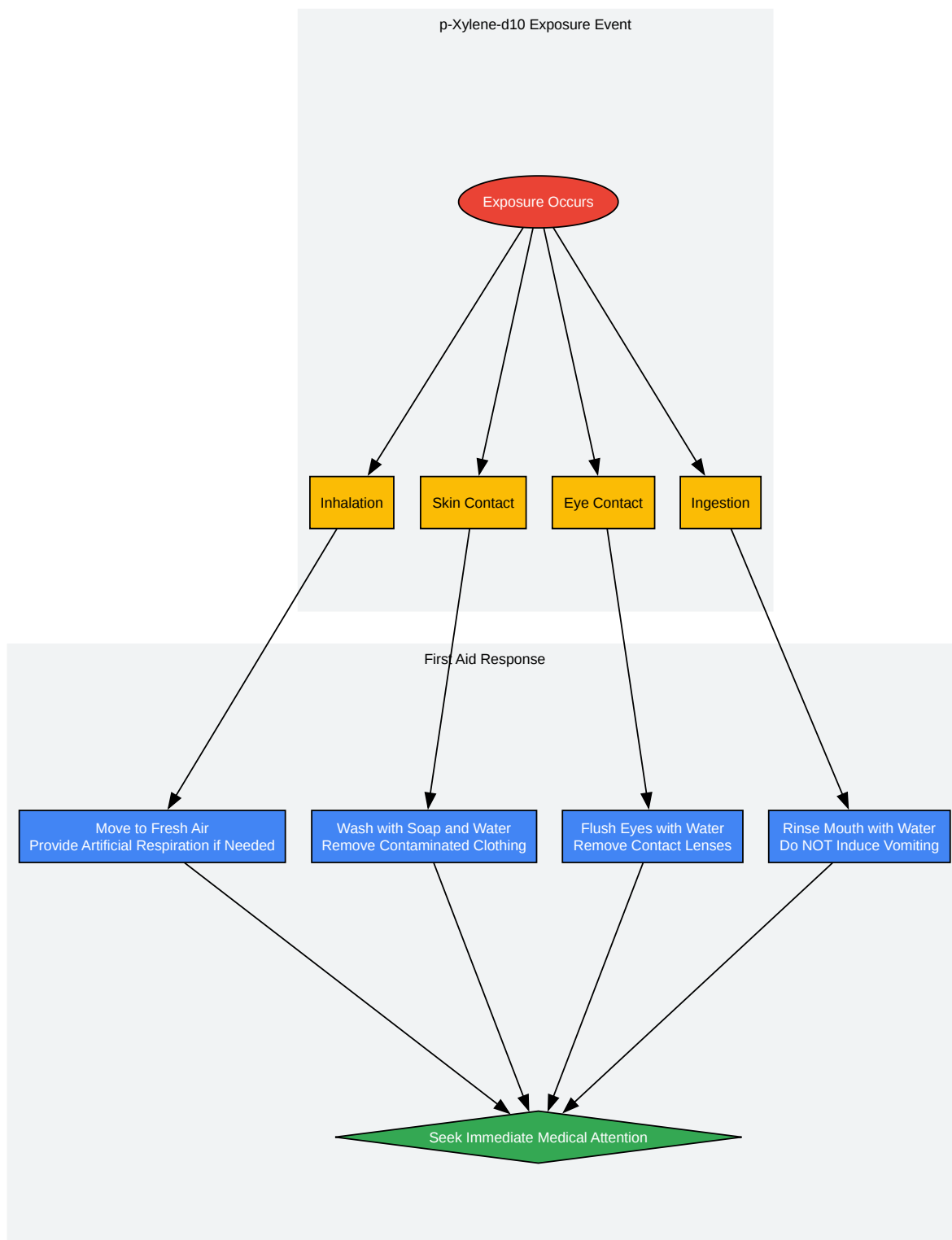
Section 6: Personal Protective Equipment (PPE)

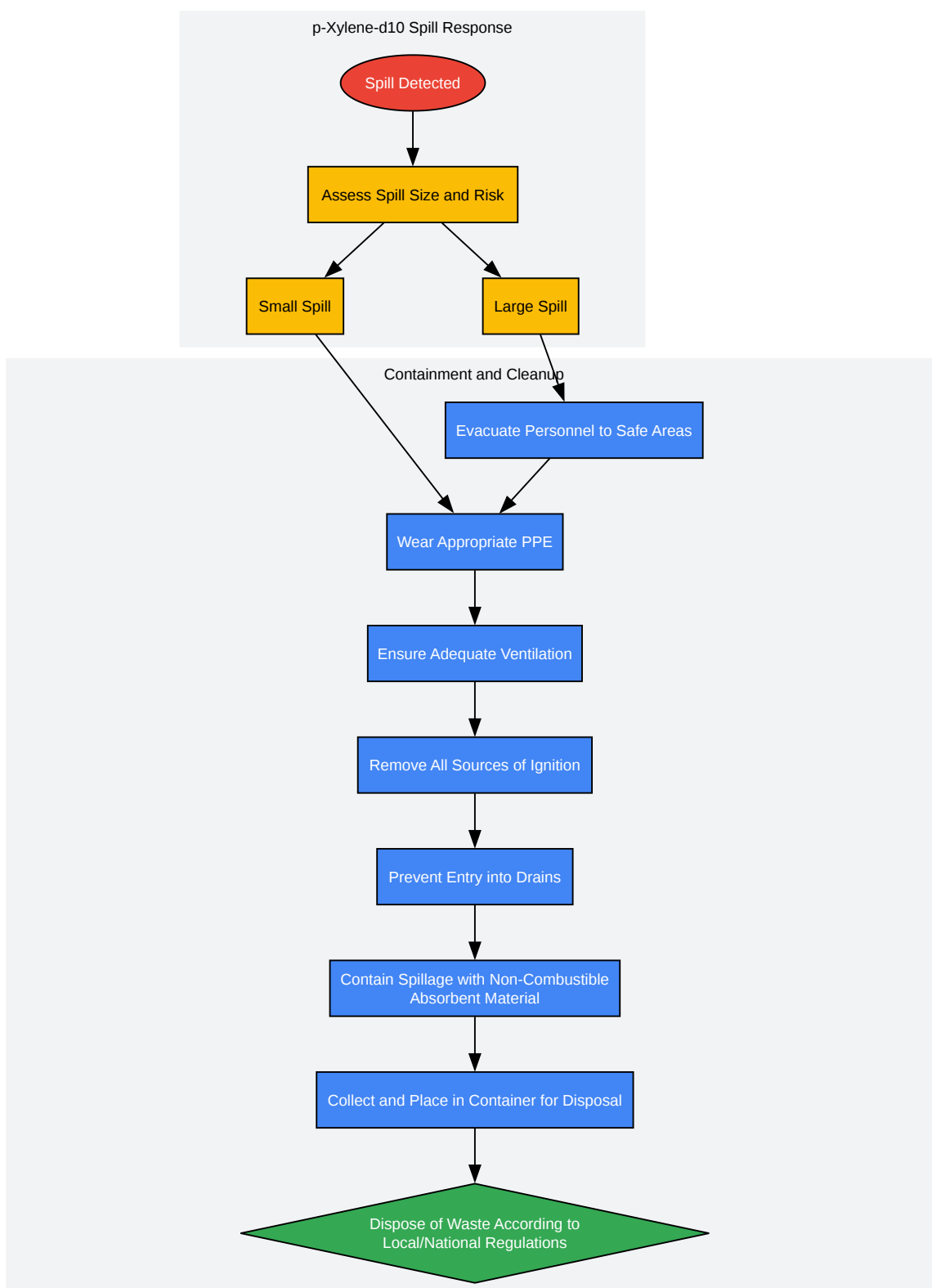
The following personal protective equipment is recommended when handling **p-Xylene-d10**.

- Eye/Face Protection: Use safety glasses with side-shields or goggles and a face shield. Equipment for eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [3][8]
- Skin Protection: Handle with gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. [3] Choose body protection according to the amount and concentration of the dangerous substance at the workplace. [8]
- Respiratory Protection: Where appropriate, use NIOSH/CEN approved respirators. [8]

Visualizing Safety Protocols

To further clarify the logical flow of safety and emergency procedures, the following diagrams have been generated using the DOT language.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of p-Xylene-d10]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166488#p-xylene-d10-safety-data-sheet\]](https://www.benchchem.com/product/b166488#p-xylene-d10-safety-data-sheet)

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